Long-term storage and handling of RC-3095 TFA

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Compound of Interest

Compound Name:	*RC-3095 TFA*
Cat. No.:	*B15604068*

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Technical Support Center: RC-3095 TFA

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, handling, and use of **RC-3095 TFA**.

Frequently Asked Questions (FAQs)

Q1: What is **RC-3095 TFA** and what is its mechanism of action?

RC-3095 TFA is a selective antagonist of the Gastrin-Releasing Peptide Receptor (GRPR), also known as the bombesin receptor subtype 2 (BB2). As a G protein-coupled receptor (GPCR), GRPR activation typically initiates a signaling cascade through Gq proteins, leading to the activation of phospholipase C (PLC). This results in the production of inositol trisphosphate (IP3) and diacylglycerol (DAG), which in turn mobilize intracellular calcium and activate Protein Kinase C (PKC), respectively. Downstream effects include the activation of the MAPK/ERK and PI3K/Akt signaling pathways. By blocking the binding of gastrin-releasing peptide (GRP) to GRPR, **RC-3095 TFA** inhibits these downstream signaling events, which have been implicated in various physiological and pathophysiological processes, including cell proliferation and inflammation.

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Q2: What are the recommended long-term storage conditions for **RC-3095 TFA**?

Proper storage is crucial to maintain the integrity and activity of **RC-3095 TFA**. The recommended storage conditions for both the lyophilized powder and solutions are summarized below. For optimal stability, it is highly recommended to store the lyophilized peptide at -80°C and to prepare fresh solutions as needed. If storing in solution, it is best practice to aliquot into single-use volumes to minimize freeze-thaw cycles.[1]

Data Presentation: Storage and Stability of RC-3095 TFA

Form	Storage Temperature	Shelf Life	Key Considerations
Lyophilized Powder	-80°C	2 years	Store in a tightly sealed container, away from moisture and light.[2]
-20°C	1 year	Ensure the container is well-sealed to prevent moisture absorption.	
In Solution	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. Use sterile buffer (pH 5-6).
-20°C	1 month	Prone to degradation; shorter shelf life compared to -80°C.[3]	

Experimental Protocols

Reconstitution of Lyophilized RC-3095 TFA

- Equilibrate the Vial: Before opening, allow the vial of lyophilized **RC-3095 TFA** to warm to room temperature to prevent condensation of atmospheric moisture.[4]

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- Centrifuge: Briefly centrifuge the vial to ensure all the powder is at the bottom.[5]
- Solvent Addition: Add the desired volume of sterile, high-purity water. **RC-3095 TFA** is soluble in water up to 40 mg/mL.
- Dissolution: Gently vortex or swirl the vial to mix. Sonication in a water bath for a few minutes may be necessary to fully dissolve the peptide.[6]
- Sterilization (for in-vivo use): If the reconstituted solution is intended for in-vivo experiments, it should be filter-sterilized using a 0.22 µm filter.

In-Vivo Administration Protocol (Rodent Models)

The following are generalized protocols for subcutaneous and intravenous injections. Dosages should be optimized for your specific experimental model. Published studies have used doses ranging from 0.3 mg/kg to 1.0 mg/kg for subcutaneous injection in mice and rats.[7][8]

Subcutaneous (SC) Injection in Mice:[9][10][11][12][13]

- Animal Restraint: Properly restrain the mouse to ensure its safety and the accuracy of the injection.
- Injection Site Preparation: If necessary, disinfect the injection site (e.g., the scruff of the neck) with 70% ethanol.
- Injection: Lift the loose skin to form a "tent." Insert a sterile 25-27 gauge needle into the base of the tented skin, parallel to the body.
- Aspiration: Gently pull back on the plunger to ensure the needle is not in a blood vessel. If blood appears, withdraw the needle and re-insert at a different site.
- Administration: Slowly and steadily inject the **RC-3095 TFA** solution.
- Withdrawal: Remove the needle and apply gentle pressure to the injection site if necessary.

Intravenous (IV) Injection in Rats (via tail vein):[9][14][15][16][17]

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- Animal Warming and Restraint: Warm the rat under a heat lamp or in a warming chamber for 5-10 minutes to dilate the tail veins. Place the rat in a suitable restrainer.
- Vein Visualization: Identify one of the lateral tail veins. Wiping the tail with 70% ethanol can help visualize the veins.
- Needle Insertion: Using a sterile 25-27 gauge needle with the bevel facing up, insert the needle into the vein at a shallow angle, parallel to the tail. A small "flash" of blood in the needle hub may indicate successful placement.
- Administration: Slowly inject the **RC-3095 TFA** solution. If resistance is met or a bleb forms, the needle is not in the vein and should be repositioned.
- Withdrawal and Pressure: After injection, withdraw the needle and apply firm but gentle pressure to the injection site with sterile gauze to prevent bleeding.

Mandatory Visualizations

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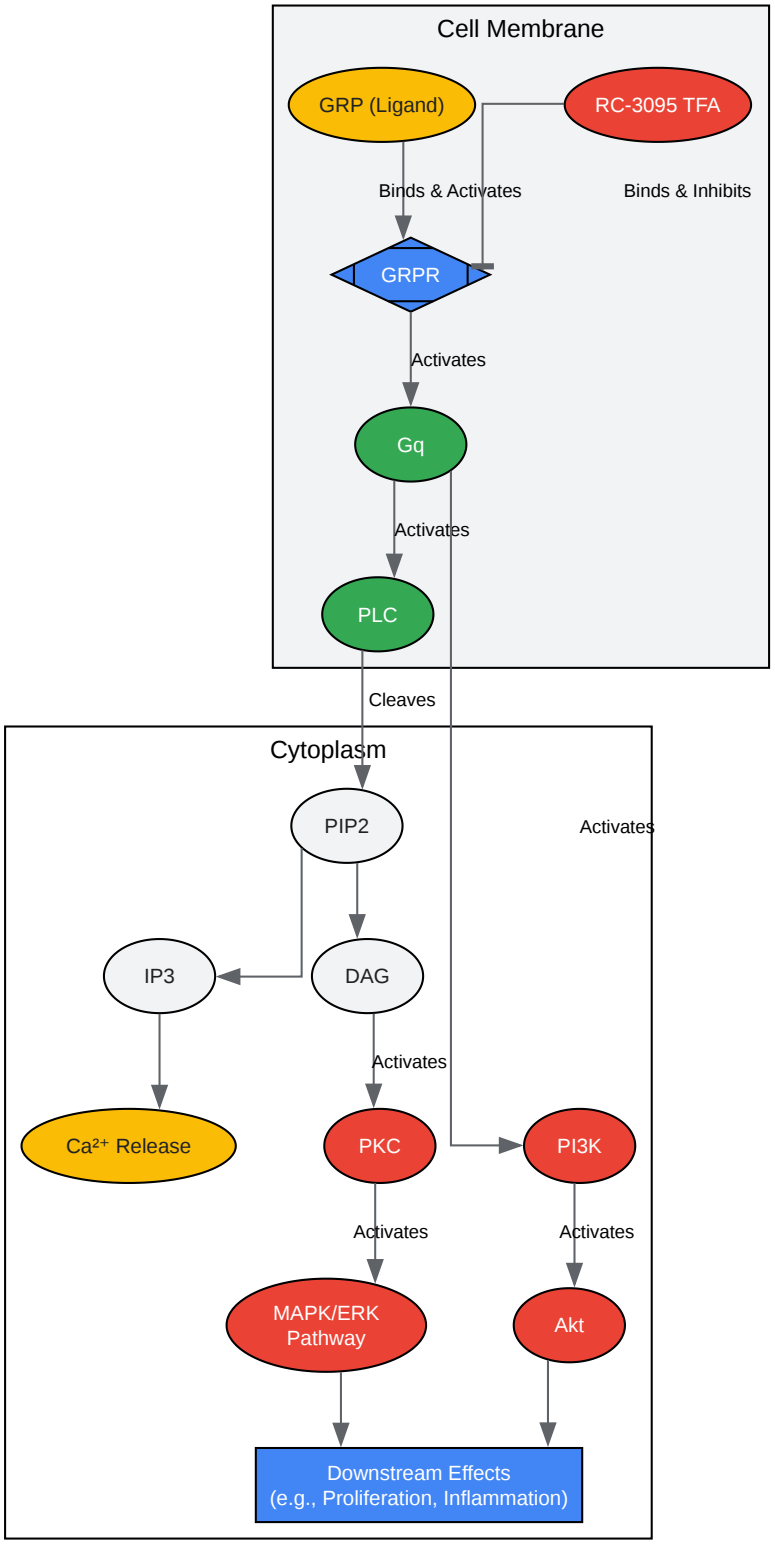
GRPR Signaling Pathway



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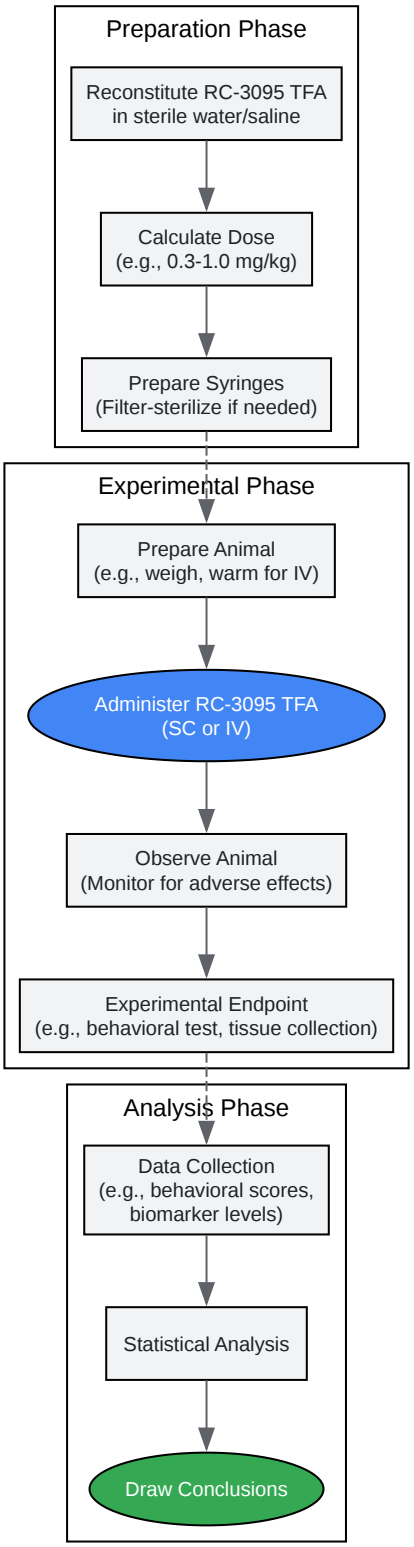
In-Vivo Experimental Workflow with RC-3095 TFA



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